

Comprehensive Structure Elucidation of 7-Cyclopropyl-7-oxoheptanoic Acid

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Compound of Interest

Compound Name: 7-Cyclopropyl-7-oxoheptanoic acid

CAS No.: 34131-41-4

Cat. No.: B1360694

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Executive Summary & Strategic Context

In the landscape of pharmaceutical intermediate profiling, **7-Cyclopropyl-7-oxoheptanoic acid** (CAS 34131-41-4) represents a critical building block, often implicated in the synthesis of statins (e.g., Pitavastatin analogs) and antiviral pharmacophores. Its structural integrity is defined by a bifunctional aliphatic chain terminating in a carboxylic acid and a cyclopropyl ketone.

For the analytical scientist, this molecule presents a unique elucidation challenge: distinguishing the strain-induced spectral anomalies of the cyclopropyl ring while confirming the regiochemistry of the keto-acid chain. This guide details a self-validating, multi-analytical workflow to unambiguously determine its structure, ensuring regulatory compliance and synthetic fidelity.

Theoretical Framework & Structural Connectivity

Before initiating wet-lab protocols, we must establish the predicted spectral footprint based on the IUPAC structure: **7-cyclopropyl-7-oxoheptanoic acid**.

- Molecular Formula:

[1]

- Molecular Weight: 184.23 g/mol [1]
- Degree of Unsaturation: 3 (1 Cyclopropyl ring + 1 Ketone + 1 Acid Carbonyl)

Connectivity Logic

The molecule consists of three distinct domains:

- Domain A (Acid Terminus): A carboxylic acid group () anchoring the aliphatic chain.
- Domain B (Aliphatic Linker): A pentamethylene spacer ().
- Domain C (Cyclopropyl Ketone): A carbonyl group conjugated to a strained cyclopropyl ring.

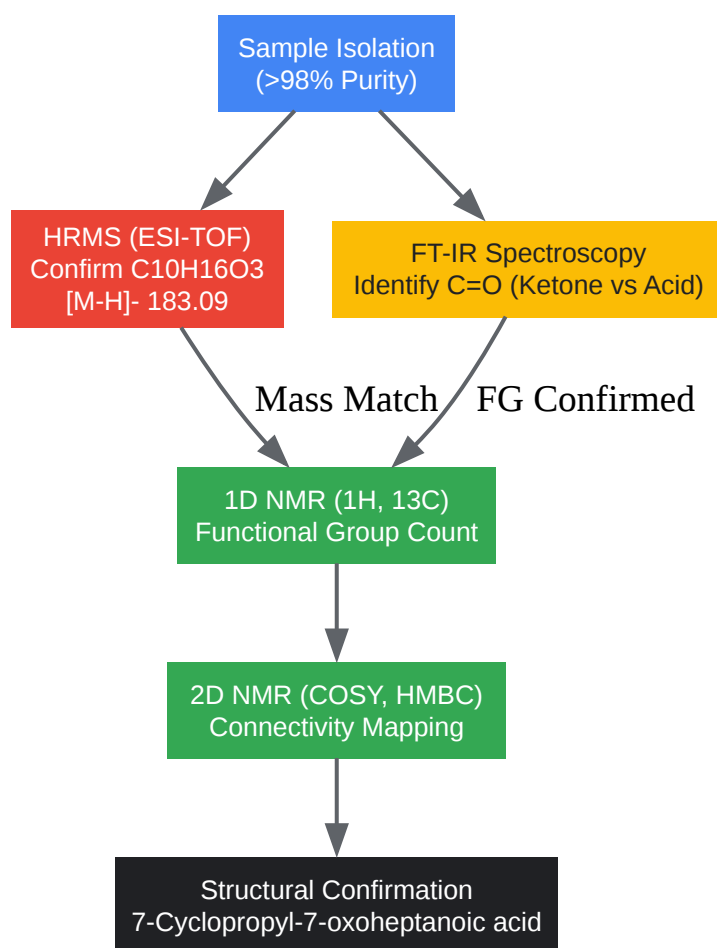
Critical Analytical Checkpoint: The cyclopropyl ketone exhibits unique electronic properties. The "banana bonds" of the cyclopropane ring possess

-character, allowing conjugation with the carbonyl. This results in a bathochromic shift in UV and specific shielding effects in NMR compared to standard aliphatic ketones.

Analytical Strategy & Workflow

We employ a "Triangulation Methodology" where Mass Spectrometry provides the elemental boundary, IR defines the functional landscape, and 2D-NMR maps the atomic connectivity.

Diagram 1: Elucidation Workflow



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Caption: Step-by-step structural elucidation workflow ensuring orthogonal data validation.

Step-by-Step Elucidation Protocols

Phase 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and analyze fragmentation to verify the cyclopropyl moiety.

- Instrument: Q-TOF or Orbitrap MS.
- Ionization: Electrospray Ionization (ESI) in Negative Mode (preferred for carboxylic acids).
- Protocol:

- Dissolve 1 mg sample in MeOH:H₂O (50:50) with 0.1% Formic Acid.
- Direct infusion at 5 μ L/min.

Data Interpretation:

- Parent Ion: Expect

at

183.1021 (Calculated).

- Fragmentation (MS/MS):

- Loss of

(

183

139): Characteristic of carboxylic acids.

- Cyclopropyl Ring Opening: High-energy collisions often cleave the ring or the bond adjacent to the ketone. Look for fragments retaining the cyclopropyl-carbonyl signature (69 for cyclopropylcarbonyl cation in positive mode).

Phase 2: FT-IR Spectroscopy

Objective: Differentiate the two carbonyl environments.

- Protocol: ATR (Attenuated Total Reflectance) on neat solid/oil.
- Key Absorbances:
 - Carboxylic Acid: Broad O-H stretch () and C=O stretch ().

- Cyclopropyl Ketone: The conjugation with the cyclopropyl ring lowers the ketone stretching frequency slightly compared to dialkyl ketones. Expect a sharp peak at .
- Cyclopropyl C-H: Weak stretch at (C-H on strained ring).

Phase 3: NMR Spectroscopy (The Core Evidence)

Objective: Map the carbon skeleton and confirm the position of the ketone.

Solvent:

(Standard) or

(if solubility is an issue).

Table 1: Predicted ^1H NMR Assignments (, 400 MHz)

Position	Protons	Multiplicity	Shift (ppm)	Diagnostic Logic
Cyclopropyl-CH	1H	Multiplet	1.90 - 2.05	Methine proton alpha to ketone. Deshielded by C=O.
Cyclopropyl-CH	4H	Multiplet	0.85 - 1.10	High field, characteristic of strained ring protons.
C6-H	2H	Triplet (Hz)	2.50 - 2.55	Alpha to ketone. Deshielded.
C2-H	2H	Triplet (Hz)	2.30 - 2.35	Alpha to carboxylic acid.
C3,4,5-H	6H	Multiplet	1.30 - 1.70	Bulk methylene chain.
COOH	1H	Broad Singlet	11.0 - 12.0	Exchangeable acidic proton.

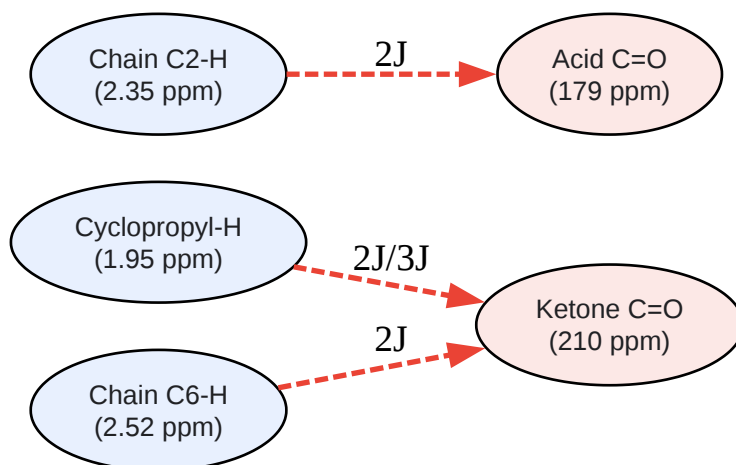
Table 2: Predicted ¹³C NMR Assignments

Carbon Type	Shift (ppm)	Assignment
Ketone C=O		C7 (Distinct from acid/ester carbonyls).
Acid C=O		C1 (Carboxylic acid).
Chain -CH		C6 (Next to ketone).
Chain -CH		C2 (Next to acid).
Cyclopropyl CH		Alpha to ketone.
Cyclopropyl CH		Ring carbons (Shielded).

Advanced Verification: 2D-NMR Correlations

To prove the ketone is at position 7 (and not, for example, position 3 or 4), HMBC (Heteronuclear Multiple Bond Correlation) is essential.

Diagram 2: HMBC Connectivity Logic



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Caption: Key HMBC correlations linking the aliphatic chain and cyclopropyl ring to their respective carbonyls.

Interpretation:

- The "Bridge" Correlation: The Cyclopropyl methine proton (ppm) and the C6 methylene protons (ppm) must both show a correlation to the same carbonyl carbon at ppm. This confirms the Cyclopropyl-C(=O)-CH₂- connectivity.
- The Acid Terminus: The C2 protons (ppm) will correlate to the acid carbonyl (ppm) but not the ketone carbonyl.

Impurity Profiling & Quality Control

In synthetic applications (e.g., Pitavastatin intermediates), common impurities include:

- Ring-Opened Byproducts: Acid-catalyzed opening of the cyclopropyl ring during workup.
 - Detection: Disappearance of high-field NMR signals (0.8-1.1 ppm) and appearance of olefinic signals (ppm).
- Regioisomers: Branching in the heptanoic chain.
 - Detection: ¹³C NMR is most sensitive. Look for splitting in the aliphatic region (ppm).

References

- PubChem.**7-Cyclopropyl-7-oxoheptanoic acid** (CID 24726981).[1] National Library of Medicine. Available at: [\[Link\]](#)
- Pretsch, E., et al. Structure Determination of Organic Compounds. Springer, Berlin, Heidelberg. (General reference for NMR shift prediction rules).
- Google Patents. Process for preparing pitavastatin, intermediates and pharmaceutically acceptable salts thereof (US8487105B2).

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Sources

- [1. 7-Cyclopropyl-7-oxoheptanoic acid | C10H16O3 | CID 24726981 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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